

Flavoxate similarity factor f2 dissolution profile comparison

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Compound Focus: Flavoxate

CAS No.: 3717-88-2

Cat. No.: S528057

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Flavoxate Formulations from Patent Literature

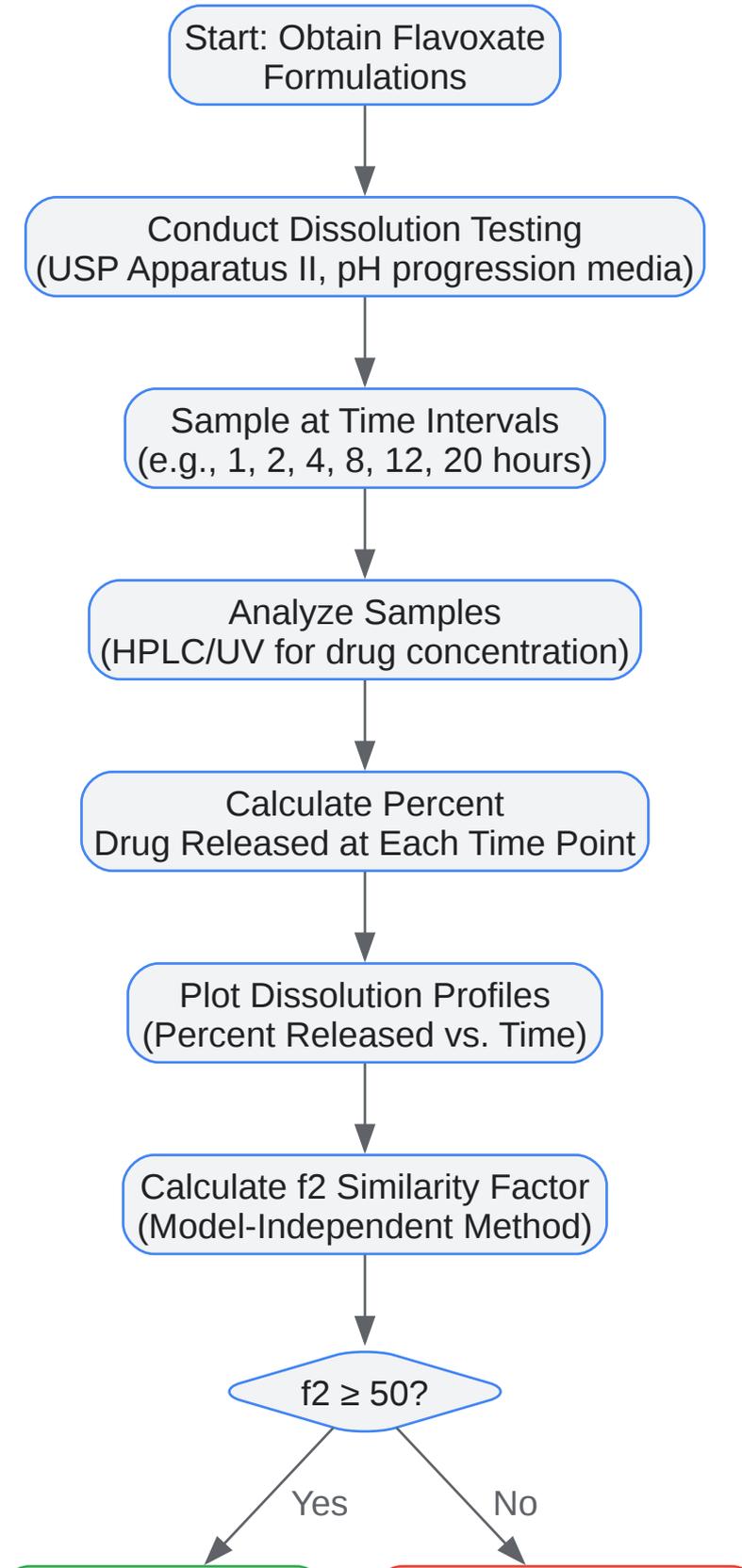
The table below summarizes two controlled-release **flavoxate** formulations described in patent documents. Please note that this is not a comparison of commercially available alternatives, but of different patented technologies.

Formulation Characteristic	US5165937A Patent [1]	WO2020021422A1 Patent [2]
Technology Type	Controlled-release matrix tablet	Controlled-release formulation (multiparticulate)
Key Excipients	Binder (e.g., PVA, HPMC); Acidifier (e.g., citric acid, tartaric acid) [1]	Hydrophobic carrier; Hydrophilic polymer (e.g., HPMC) [2]
Stated Objective	Provide a controlled release of flavoxate to maintain therapeutic plasma levels and reduce dosing frequency [1]	Provide a controlled release of flavoxate or its salts [2]

Methodologies for Dissolution Profile Comparison

To objectively compare the performance of different **flavoxate** formulations, you would typically follow a standard protocol to generate and compare dissolution profiles. The general workflow is illustrated below, which can be applied once experimental data is obtained.

Dissolution Profile Comparison Workflow



Profiles are Similar

Profiles are Not Similar

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The key steps involve:

- **Dissolution Testing:** Use standard apparatus (e.g., USP II paddle method) under sink conditions. A **continuous pH variation strategy** simulating the gastrointestinal tract (e.g., starting at pH 1.2, then transitioning to pH 6.8) is relevant for sustained-release formulations [3].
- **Sample Analysis:** Quantify **flavoxate** concentration in dissolution samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) [4].
- **f2 Similarity Factor Calculation:** This is a **model-independent** approach recommended by the FDA to compare dissolution profiles. The formula is:

$$\left(f_2 = 50 \times \log \left\{ \left[1 + \frac{1}{n} \sum_{t=1}^n (R_t - T_t)^2 \right]^{-0.5} \times 100 \right\} \right)$$

Where:

- n = number of time points
- R_t = percent dissolved of the reference product at time t
- T_t = percent dissolved of the test product at time t

An **f2 value between 50 and 100** suggests the two dissolution profiles are similar [4].

How to Proceed with Your Comparison

Since the direct comparative data is not available in the public domain, here are suggested steps to create the guide:

- **Conduct Original Experiments:** The most reliable method is to obtain the specific **flavoxate** products and conduct dissolution testing and f2 analysis following the described protocols [4].
- **Consult Regulatory Databases:** Check official sources like the FDA's "Orange Book" or the European Medicines Agency (EMA) assessment reports, which may contain detailed comparative

dissolution data for approved products.

- **Search Scientific Literature:** Look for primary research articles in pharmaceuticals journals that might have compared generic and innovator **flavoxate** products.

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References

1. Controlled release tablets containing flavoxate [patents.google.com]
2. Controlled release formulation comprising flavoxate [patents.google.com]
3. Development of sustained release oral disintegrating tablet ... [pubmed.ncbi.nlm.nih.gov]
4. Rapid disintegrating tablets of simvastatin dispersions in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Flavoxate similarity factor f2 dissolution profile comparison].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b528057#flavoxate-similarity-factor-f2-dissolution-profile-comparison>]

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